

An In-depth Technical Guide to 2,5-Dimethoxy-4-methylbenzaldehyde

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Compound of Interest

Compound Name: 2,5-Dimethoxy-4-methylbenzaldehyde

Cat. No.: B127970

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This technical guide provides a comprehensive overview of **2,5-Dimethoxy-4-methylbenzaldehyde**, a significant chemical intermediate. The document is intended for researchers, scientists, and professionals in drug development, detailing its chemical properties, synthesis protocols, and applications.

Core Molecular and Physical Properties

2,5-Dimethoxy-4-methylbenzaldehyde is an organic compound characterized by a benzaldehyde ring substituted with two methoxy groups and one methyl group.^{[1][2][3]} Its chemical structure is fundamental to its reactivity and utility in various synthetic applications.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2][4]
Molecular Weight	180.20 g/mol	[2][4][5]
CAS Number	4925-88-6	[1][2]
Melting Point	82-86 °C	[3]
Boiling Point	111-116 °C at 0.9 mmHg	[6]
Density	1.089 g/cm ³	[7]
Appearance	Pale yellow solid / White crystals	[3][8]
Solubility	Soluble in dichloromethane, dimethyl sulfoxide, and methanol. Slightly soluble in water.	[3][8]

Synthesis Protocols

The synthesis of **2,5-Dimethoxy-4-methylbenzaldehyde** can be achieved through various methods. Below are detailed experimental protocols for established synthetic routes.

2.1. Synthesis via N-methylformanilide and Phosphorus Oxychloride

This method involves the formylation of 2,5-dimethoxytoluene.

- Reaction Steps:
 - A mixture of 8.5 mL of N-methylformanilide (0.068 mol) and 6.3 mL of phosphorus oxychloride (0.068 mol) is stirred at room temperature for 40 minutes.[8][9]
 - To this mixture, 17.8 g of 2,5-dimethoxytoluene (0.117 mol) is introduced.[8][9]
 - The reaction mixture is heated at 50 °C for 6 hours.[8][9]

- After cooling to 20 °C, the reaction is hydrolyzed with 100 mL of a 10% aqueous sodium acetate solution.[8][9]
- The product is extracted twice with diethyl ether, and the organic phases are concentrated.[8][9]
- The residue is taken up in an aqueous sodium hydrogen sulfite solution and extracted again with diethyl ether.[8][9]
- The aqueous phase is basified to a pH of 12 to precipitate the product as white crystals.[8][9]
- Yield: 67%[8][9]

2.2. Alternative Synthesis using Dimethylformamide (DMF)

A variation of the previous method utilizes DMF as a solvent and reactant.

- Reaction Steps:
 - Phosphorus oxychloride (12.5 mL) is slowly added to a solution of 2,5-dimethoxytoluene (5 g, 3.3 mmol) in 10 mL of DMF.[3]
 - The reaction is stirred at room temperature for 4 hours, then heated to 80 °C for 4 hours.[3]
 - The reaction mixture is then poured into ice water and filtered.[3]
 - The filtrate is collected, dried over sodium sulfate, and concentrated under reduced pressure to yield the product.[3]
- Yield: 85.9%[3]

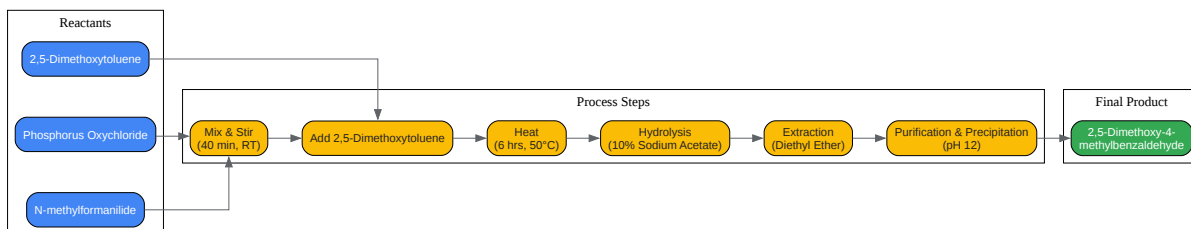
2.3. Gattermann Reaction

This classic method involves the formylation of 2,5-dimethoxytoluene using hydrogen cyanide and aluminum chloride.[6]

- Reactants: 2,5-dimethoxytoluene, hydrogen cyanide, aluminum chloride.[6]
- Yield: 89.6%[6]

Synthetic Workflow Diagram

The following diagram illustrates the synthesis of **2,5-Dimethoxy-4-methylbenzaldehyde** from 2,5-dimethoxytoluene using N-methylformanilide and phosphorus oxychloride.



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Synthesis of **2,5-Dimethoxy-4-methylbenzaldehyde**.

Applications in Research and Development

2,5-Dimethoxy-4-methylbenzaldehyde serves as a crucial precursor in the synthesis of various psychoactive compounds, particularly phenylamine derivatives.[3][8] It is a key starting material for the synthesis of 2,5-dimethoxy-4-methylamphetamine (DOM), a well-known psychedelic. Additionally, this compound has been investigated for its potential anticancer properties, showing inhibitory effects on cancer cell growth in vitro and in vivo.[2] It is also noted to inhibit fatty acid formation and improve glucose uptake in cancer cells.[2]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2,5-Dimethoxy-4-methylbenzaldehyde** is classified with the following hazards:

Hazard Code	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

The GHS pictogram associated with these hazards is an exclamation mark (GHS07). Appropriate personal protective equipment should be used when handling this compound, and it should be stored in a refrigerator.

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